

# Application Notes and Protocols for Studying Arginine Vasopressin (AVP) Function in Rodents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Invopressin*

Cat. No.: *B12386462*

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## Introduction

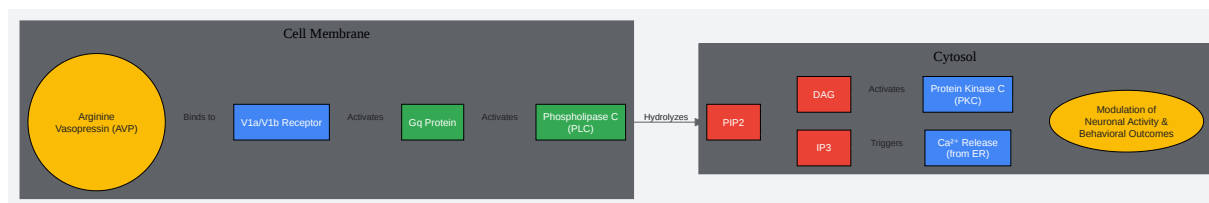
This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals studying the function of the neuropeptide Arginine Vasopressin (AVP) in rodents. While the term "**Invopressin**" was specified, the relevant and extensively studied neuropeptide in mammals is Vasopressin (along with Oxytocin). AVP plays a crucial role in regulating a wide array of social behaviors, anxiety responses, and learning and memory processes. The protocols outlined below describe key behavioral assays used to probe these functions, offering standardized methods to ensure reproducibility and validity of findings.

The AVP system, particularly through its V1a and V1b receptors, is a significant target for understanding the neurobiology of social cognition and for the development of novel therapeutics for psychiatric disorders characterized by social deficits.<sup>[1][2]</sup>

## Arginine Vasopressin (AVP) Signaling Pathways

AVP exerts its effects in the central nervous system primarily through two G-protein coupled receptors (GPCRs): the V1a receptor (Avpr1a) and the V1b receptor (Avpr1b).<sup>[1]</sup> Both receptors are coupled to Gq-type G-proteins.<sup>[1]</sup> Upon AVP binding, the Gq protein activates Phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG).<sup>[3]</sup> IP3 triggers the release of intracellular calcium (Ca<sup>2+</sup>) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC).<sup>[3][4]</sup> This cascade of events ultimately modulates neuronal

excitability and synaptic transmission, influencing complex behaviors. AVP V2 receptors are primarily involved in peripheral functions and signal through Gs-proteins to increase cyclic AMP (cAMP) levels.[3][5]



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